

# Essential Safety and Logistical Information for Handling TAS-114

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## Compound of Interest

Compound Name: TAS-114

Cat. No.: B611158

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This document provides crucial safety protocols and logistical plans for the handling and disposal of **TAS-114**, a dual dUTPase and dihydropyrimidine dehydrogenase (DPD) inhibitor. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

## Hazard Identification and Safety Precautions

**TAS-114** is classified as harmful if swallowed (Acute toxicity, Oral, Category 4) and very toxic to aquatic life with long-lasting effects (Acute aquatic toxicity, Category 1; Chronic aquatic toxicity, Category 1). Appropriate personal protective equipment (PPE) and handling procedures are mandatory to minimize exposure and prevent environmental contamination.

## Quantitative Safety Data

While specific occupational exposure limits for **TAS-114** have not been established, the following table summarizes key safety-related quantitative data.

Parameter	Value	Source
Oral LD50	Category 4 (Harmful if swallowed)	
Aquatic Toxicity	Category 1 (Acute and Chronic)	
Solubility in DMSO	90 - 100 mg/mL	[1][2]
Storage Temperature (Powder)	-20°C	
Storage Temperature (in Solvent)	-80°C	

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense when handling **TAS-114**.

### Recommended Personal Protective Equipment

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with chemotherapy-resistant nitrile gloves (ASTM D6978 certified).	Protects against dermal absorption. Nitrile offers good chemical resistance.
Eye Protection	Safety goggles with side-shields or a face shield.	Prevents splashes to the eyes.
Body Protection	Impervious clothing, such as a disposable gown with long sleeves and closed cuffs.	Protects skin from contamination.
Respiratory Protection	A suitable respirator should be used when handling the powder outside of a certified chemical fume hood to avoid inhalation of dust particles.	Prevents respiratory exposure to the powdered compound.

## Experimental Protocols

Adherence to detailed experimental protocols is critical for safety and experimental reproducibility.

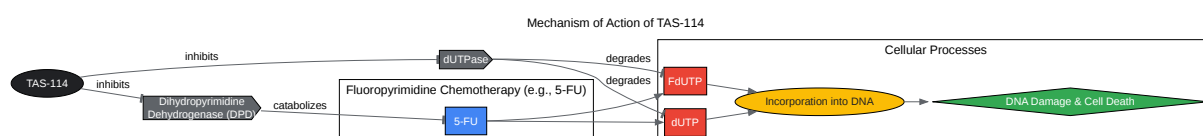
### Protocol for Preparation of a 10 mM Stock Solution in DMSO

- Preparation:
  - Don all required PPE as specified in the table above.
  - Perform all manipulations within a certified chemical fume hood.
  - Wipe down the work surface with an appropriate deactivating solution before and after handling.
- Weighing the Compound:
  - Use an analytical balance to carefully weigh the desired amount of **TAS-114** powder onto weigh paper.
  - Handle the powder gently to minimize the creation of airborne dust.
- Solubilization:
  - Carefully transfer the weighed powder into a sterile, conical tube.
  - Add the calculated volume of dimethyl sulfoxide (DMSO) to achieve a 10 mM concentration.
  - To ensure complete transfer, rinse the weigh paper with a small amount of the solvent and add it to the tube.
  - Cap the tube securely and vortex until the compound is fully dissolved. Gentle warming and sonication can aid dissolution.
- Storage:

- Store the stock solution at -80°C in small aliquots to avoid repeated freeze-thaw cycles.

## Signaling Pathway and Workflow Diagrams

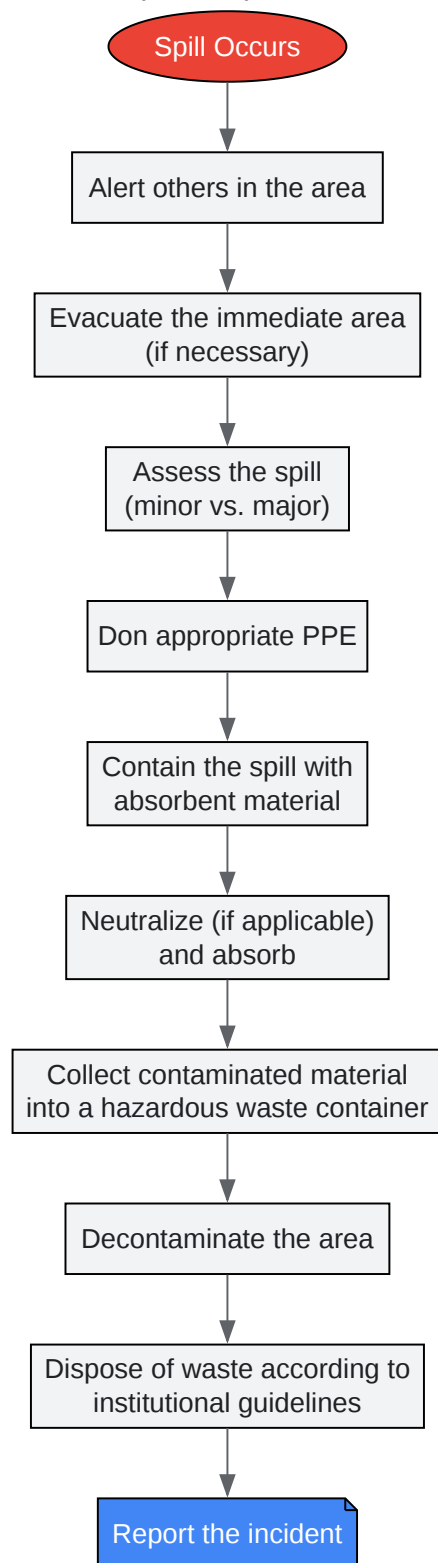
Visual representations of the mechanism of action and emergency procedures can enhance understanding and preparedness.



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Caption: Mechanism of action of **TAS-114**.

## TAS-114 Spill Response Workflow



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## References

- 1. abmole.com [abmole.com]
- 2. medchemexpress.com [medchemexpress.com]
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